

Introduction: Strategic Value of a Substituted Aniline Building Block

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Compound of Interest

Compound Name: 2-Methyl-4-(propan-2-yloxy)aniline

CAS No.: 676366-02-2

Cat. No.: B1602580

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In the landscape of modern medicinal chemistry, the rational design of small-molecule therapeutics hinges on the availability of versatile, well-characterized chemical building blocks. Substituted anilines are a cornerstone of this process, serving as key precursors in the synthesis of a vast array of pharmacologically active agents, particularly in oncology and immunology.[1][2] **2-Methyl-4-(propan-2-yloxy)aniline** is a strategically designed scaffold that offers a unique combination of structural features for drug development professionals.

The molecule incorporates three key functionalities:

- **A Nucleophilic Amino Group:** The primary amine serves as a critical handle for a multitude of chemical transformations, most notably for the construction of nitrogen-containing heterocycles and for forming amide or sulfonamide linkages.
- **An ortho-Methyl Group:** The methyl group at the 2-position provides steric bulk adjacent to the amine. This can be exploited to control molecular conformation, influence binding selectivity by preventing non-productive interactions with off-target proteins, and modulate the basicity of the aniline nitrogen.

- A para-Isopropoxy Group: The isopropoxy (or isopropyl ether) group significantly increases the molecule's lipophilicity. This is a crucial parameter for optimizing the ADME (Absorption, Distribution, Metabolism, and Excretion) properties of a drug candidate, enhancing its ability to cross cellular membranes. The relevance of the isopropoxy moiety in modern drug design was recently highlighted in the development of CNS-penetrant IRAK4 inhibitors for treating neuroinflammation.[3]

This guide provides a comprehensive technical overview of **2-Methyl-4-(propan-2-yloxy)aniline**, detailing its synthesis, thorough spectroscopic characterization, potential applications as a pharmaceutical intermediate, and essential safety protocols.

Physicochemical and Structural Properties

A precise understanding of a compound's fundamental properties is essential for its effective use in synthetic chemistry and drug design. While experimental data for this specific molecule is not widely published, its key properties can be defined or reliably predicted.

Property	Value	Source / Method
IUPAC Name	2-methyl-4-(propan-2-yloxy)aniline	IUPAC Nomenclature
Synonyms	2-Methyl-4-isopropoxyaniline	-
CAS Number	676366-02-2	[BenchChem]
Molecular Formula	C ₁₀ H ₁₅ NO	Calculated
Molecular Weight	165.23 g/mol	Calculated
Monoisotopic Mass	165.11537 Da	PubChemLite[4]
Appearance	Predicted: Colorless to pale yellow/brown liquid or low-melting solid	Analogy to Aniline[5]
Solubility	Predicted: Soluble in common organic solvents (e.g., Ethanol, Dichloromethane, Ethyl Acetate); sparingly soluble in water.	Analogy to Aniline[5]
Predicted XlogP	2.0	PubChemLite[4]

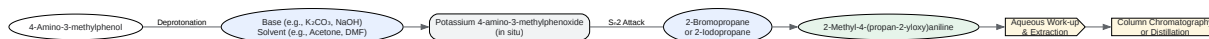
Note on CAS Number: The listed CAS number is provided by a commercial supplier. It is not yet widely indexed in major public chemical databases like PubChem as of early 2026. Researchers should use this identifier with the awareness that it may not be universally recognized.

Synthesis of 2-Methyl-4-(propan-2-yloxy)aniline

As a specialized chemical intermediate, **2-Methyl-4-(propan-2-yloxy)aniline** is not typically available off-the-shelf in large quantities. Its synthesis in the laboratory can be approached via several reliable routes. Here, we detail the two most chemically sound and field-proven strategies.

Method 1: Williamson Ether Synthesis (Recommended)

This is the most direct and efficient approach, building the target ether linkage from a commercially available phenol precursor. The causality behind this choice is the high reactivity of the phenoxide ion and the reliability of S_N2 reactions with secondary alkyl halides.



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Figure 1: Workflow for Williamson Ether Synthesis.

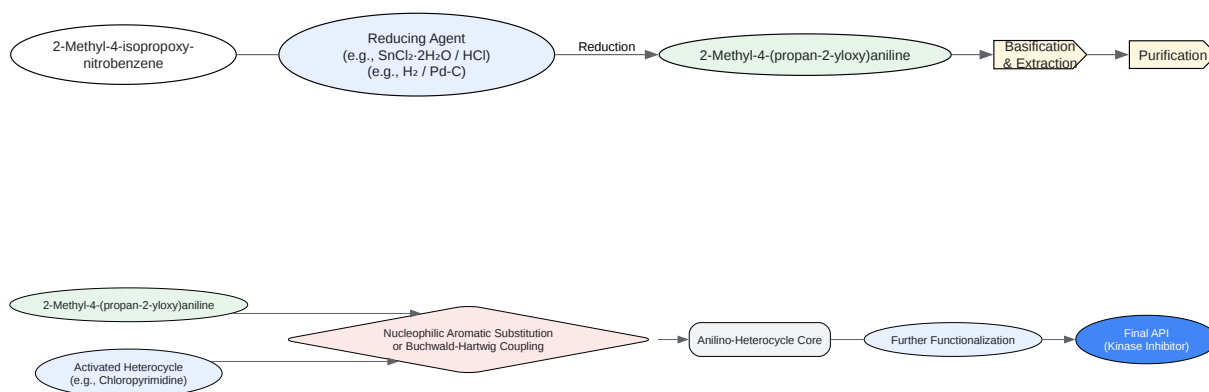
Experimental Protocol:

- **Reaction Setup:** To a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-amino-3-methylphenol (10.0 g, 81.2 mmol) and potassium carbonate (16.8 g, 121.8 mmol, 1.5 equiv.).
- **Solvent Addition:** Add 100 mL of anhydrous acetone (or N,N-dimethylformamide, DMF). Stir the suspension vigorously.
- **Alkylating Agent Addition:** Add 2-bromopropane (11.0 mL, 121.8 mmol, 1.5 equiv.) to the mixture.
- **Reaction:** Heat the reaction mixture to reflux (approx. 56 °C for acetone) and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting phenol is consumed.
- **Work-up:** Cool the reaction mixture to room temperature. Filter off the inorganic salts and wash the solid with a small amount of acetone. Concentrate the filtrate under reduced pressure to remove the solvent.
- **Extraction:** Dissolve the resulting residue in ethyl acetate (150 mL) and wash with water (2 x 50 mL), followed by brine (50 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude product.

- Purification: Purify the crude oil by flash column chromatography on silica gel (using a hexane/ethyl acetate gradient) or by vacuum distillation to afford pure **2-Methyl-4-(propan-2-yloxy)aniline**.

Method 2: Reduction of a Nitro Intermediate

This alternative two-step route is valuable if the starting phenol is unavailable or expensive. It relies on the robust and scalable chemistries of electrophilic aromatic nitration followed by a standard reduction of the nitro group.



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Figure 3: General workflow for utilizing the aniline in kinase inhibitor synthesis.

The specific substituents of **2-Methyl-4-(propan-2-yloxy)aniline** contribute directly to the efficacy of the final drug:

- The aniline core provides the essential hinge-binding element.
- The ortho-methyl group can enhance selectivity by sterically clashing with amino acid residues in off-target kinases, thereby reducing side effects.
- The para-isopropoxy group projects into solvent-exposed regions or lipophilic pockets, improving potency and cell permeability.

Other Potential Applications

Beyond kinase inhibitors, substituted anilines are precursors for:

- Agrochemicals: Used in the synthesis of herbicides and fungicides. [6]* Materials Science: Incorporated into dyes and polymers. [6]* Antimicrobial and Anti-inflammatory Agents: The aniline scaffold is present in various compounds investigated for these therapeutic areas. [7]

Safety, Handling, and Toxicology

CAUTION: 2-Methyl-4-(propan-2-yloxy)aniline belongs to the aniline class of compounds, which are generally considered toxic and should be handled with extreme care. While specific toxicological data for this molecule is not available, the safety profile of aniline provides a strong basis for handling procedures. [5] Hazard Summary (based on the aniline class):

- Toxicity: Toxic if swallowed, in contact with skin, or if inhaled. [8]* Organ Damage: May cause damage to organs (particularly the blood, leading to methemoglobinemia) through prolonged or repeated exposure. [8]* Carcinogenicity & Mutagenicity: Suspected of causing genetic defects and cancer. [8]* Eye Damage: Can cause serious eye damage or irritation. [9]* Skin Sensitization: May cause an allergic skin reaction. [8] Recommended Handling Procedures:
 - Engineering Controls: All manipulations should be performed in a certified chemical fume hood to avoid inhalation of vapors.
 - Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Dispose of contaminated gloves properly.
 - Eye Protection: Use safety glasses with side shields or chemical splash goggles.
 - Lab Coat: A standard lab coat is required.
 - Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. [10]* Storage: Store in a cool, dry, well-ventilated area away from incompatible materials (e.g., strong oxidizing agents). Keep the container tightly sealed.

- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Do not discharge into drains.

Conclusion

2-Methyl-4-(propan-2-yloxy)aniline is a valuable, though not widely commercialized, chemical intermediate with significant potential for researchers in drug discovery. Its unique substitution pattern offers a sophisticated tool for modulating the selectivity and pharmacokinetic properties of new therapeutic agents, particularly kinase inhibitors. The synthetic routes outlined in this guide are robust and based on well-established chemical principles, allowing for its accessible preparation in a laboratory setting. Adherence to rigorous spectroscopic analysis and strict safety protocols is essential for the successful and safe utilization of this promising molecular scaffold.

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